

# An In-depth Technical Guide to 1-Bromo-3-isopropoxy-5-methoxybenzene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *1-Bromo-3-isopropoxy-5-methoxybenzene*

Cat. No.: *B594788*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Bromo-3-isopropoxy-5-methoxybenzene**, a substituted aromatic compound with potential applications in organic synthesis and drug discovery. This document details its chemical identifiers, a plausible synthetic route with a detailed experimental protocol, and a workflow for its synthesis and purification.

## Core Chemical Data

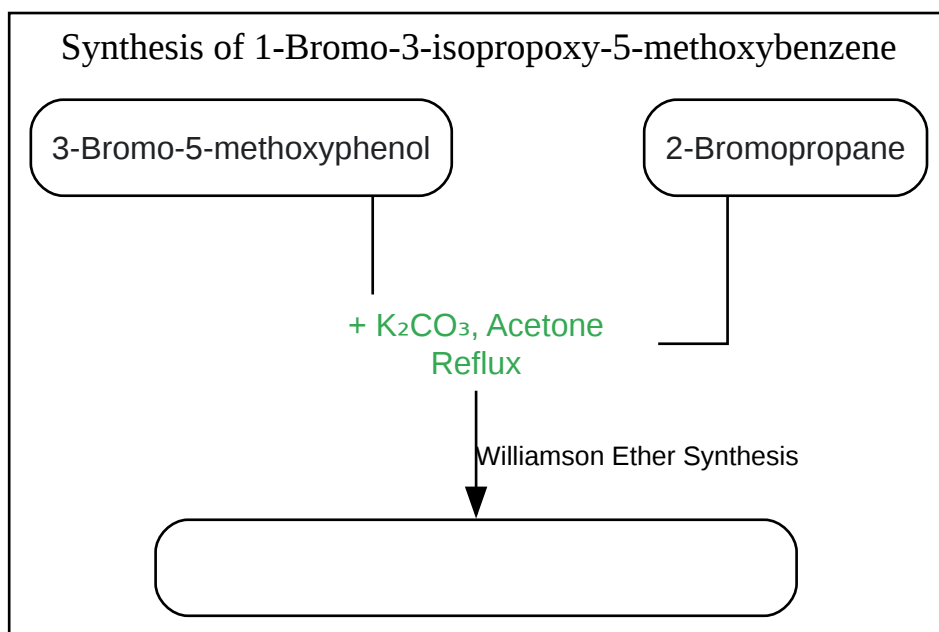
**1-Bromo-3-isopropoxy-5-methoxybenzene** is a halogenated ether with the CAS number 1235566-57-0. A summary of its key identifiers and properties is presented in the table below.

Identifier	Value
CAS Number	1235566-57-0
Molecular Formula	C <sub>10</sub> H <sub>13</sub> BrO <sub>2</sub>
Molecular Weight	245.11 g/mol
Canonical SMILES	<chem>CC(C)OC1=CC(Br)=CC(OC)=C1</chem>
InChI	InChI=1S/C10H13BrO2/c1-7(2)13-10-5-8(11)6-9(12-3)4-10/h4-7H,1-3H3
InChIKey	BFUQWJCMGDFQSS-UHFFFAOYSA-N
IUPAC Name	1-bromo-3-isopropoxy-5-methoxybenzene

## Synthetic Pathway and Experimental Protocol

The synthesis of **1-Bromo-3-isopropoxy-5-methoxybenzene** can be achieved through a Williamson ether synthesis, a robust and widely applicable method for the preparation of ethers. This approach involves the reaction of a phenoxide with an alkyl halide. In this proposed synthesis, 3-bromo-5-methoxyphenol serves as the key precursor, which is then O-alkylated using 2-bromopropane.

### Proposed Synthetic Route:



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Caption: Proposed synthesis of **1-Bromo-3-isopropoxy-5-methoxybenzene**.

## Detailed Experimental Protocol: Williamson Ether Synthesis

This protocol outlines the synthesis of **1-Bromo-3-isopropoxy-5-methoxybenzene** from 3-bromo-5-methoxyphenol and 2-bromopropane.

Materials:

- 3-Bromo-5-methoxyphenol
- 2-Bromopropane (isopropyl bromide)
- Anhydrous potassium carbonate (K<sub>2</sub>CO<sub>3</sub>)
- Anhydrous acetone
- Ethyl acetate

- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) or sodium sulfate ( $\text{Na}_2\text{SO}_4$ )

Equipment:

- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

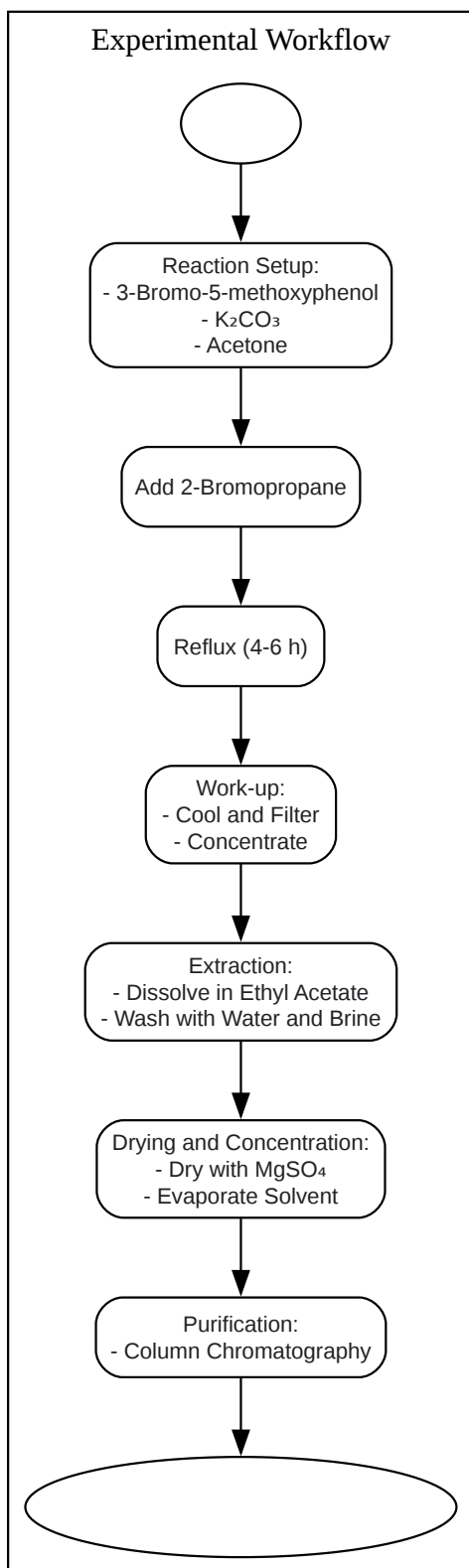
Procedure:

- **Reaction Setup:** To a dry round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add 3-bromo-5-methoxyphenol (1.0 equivalent).
- **Addition of Reagents:** Add anhydrous acetone to dissolve the phenol. To this solution, add anhydrous potassium carbonate (2.0 equivalents).
- **Addition of Alkylating Agent:** While stirring the suspension, add 2-bromopropane (1.2 equivalents) dropwise.
- **Reaction:** Heat the reaction mixture to reflux (approximately  $56^\circ\text{C}$  for acetone) and maintain for 4-6 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Filter the solid potassium carbonate and wash the solid with a small amount of acetone.

- **Extraction:** Combine the filtrate and the washings, and remove the acetone under reduced pressure using a rotary evaporator. Dissolve the resulting residue in ethyl acetate. Transfer the solution to a separatory funnel and wash with water and then with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate. Filter the drying agent and concentrate the organic phase in vacuo to yield the crude product.
- **Purification:** The crude **1-Bromo-3-isopropoxy-5-methoxybenzene** can be purified by column chromatography on silica gel using a hexane/ethyl acetate gradient to afford the pure product.

## Experimental Workflow Diagram

The following diagram illustrates the key stages in the synthesis and purification of **1-Bromo-3-isopropoxy-5-methoxybenzene**.



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Caption: Synthesis and purification workflow.

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)